

Personal Protective Equipment & Handling Guide: 5-Iodo-2-methylpyrimidine

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Compound of Interest

Compound Name: 5-Iodo-2-methylpyrimidine

CAS No.: 1447606-27-0

Cat. No.: B2680803

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CAS: 3864-21-7 | Formula: $C_5H_5IN_2$ | Mol. Weight: 219.99 g/mol

Part 1: Rapid Risk Assessment

As a Senior Application Scientist, I prioritize understanding the nature of the hazard before selecting the armor. **5-Iodo-2-methylpyrimidine** is a halogenated heterocyclic building block. While often classified as an Irritant (Warning), its iodine moiety introduces specific chemical liabilities—specifically light sensitivity and potential for dehalogenation—that require protocols stricter than standard organic handling.

Core Hazards (GHS Classification):

- H302: Harmful if swallowed.[1]
- H315: Causes skin irritation.[2]
- H319: Causes serious eye irritation.[2]
- H335: May cause respiratory irritation.[2]

Operational Reality: This compound is a solid at room temperature (MP: $\sim 111^{\circ}\text{C}$). The primary risk vector is inhalation of dust during weighing and dermal absorption of solutions (e.g., in DMF or DMSO), where the solvent acts as a carrier, increasing the permeation rate of the iodinated payload through the skin.

Part 2: The Defense Layer (PPE Specifications)

Trust in your PPE comes from understanding its failure points. The following system is designed to create redundancy.

1. Hand Protection (The Critical Barrier)

- Material: Nitrile Rubber (Minimum 0.11 mm / 4 mil).
- Logic: Iodinated compounds can stain and permeate standard latex. Nitrile offers superior chemical resistance to the organic solvents (DCM, DMF) typically used to dissolve this reactant.
- Protocol:
 - Dry Solid Handling: Single Nitrile Glove.
 - Solution Handling: Double Gloving is mandatory if dissolved in penetrating solvents (DMSO, DMF, DCM).
 - Why? If the outer glove is compromised by a solvent splash, the inner glove provides the necessary "doffing time" to remove the PPE without skin contact.

2. Respiratory Protection

- Primary Control: Certified Chemical Fume Hood.
- Velocity: Face velocity must be maintained between 80–100 fpm.
- Secondary (Emergency Only): If weighing outside a hood is unavoidable (strongly discouraged), use a NIOSH-certified N95 particulate respirator. Note: Surgical masks provide zero protection against chemical dust.

3. Ocular Protection

- Standard: ANSI Z87.1 Chemical Safety Glasses with side shields.
- High Risk: Chemical Splash Goggles are required if the synthesis involves heating the compound in solution or vigorous stirring where splash risk is elevated.

PPE Component	Specification	Replacement Trigger
Gloves	Nitrile (4-6 mil)	Immediately upon splash or every 2 hours of use.
Eyewear	ANSI Z87.1 Impact/Splash	If scratched or fogging compromises vision.
Lab Coat	100% Cotton or Nomex	Weekly cleaning; immediately if spilled upon.
Respirator	N95 (Particulate)	Only for spill cleanup outside hood; single use.

Part 3: Operational Workflow & Logic

This workflow integrates safety with experimental success (yield protection).

Step 1: Storage & Stability^[1]

- Condition: Store at 2–8°C (Refrigerator).
- Light Protection: The C–I bond is photolabile. Long-term exposure to light can liberate free iodine (), degrading the reagent and potentially inhibiting palladium-catalyzed cross-couplings (e.g., Suzuki-Miyaura).
- Container: Amber glass vial with a PTFE-lined cap.

Step 2: Weighing & Transfer

- The Problem: Static electricity often causes heterocyclic powders to "jump" or cling to spatulas, creating invisible dust clouds.

- The Fix: Use an anti-static gun if available. Always weigh inside the fume hood. If the balance is outside, tare the vial, move to the hood, add solid, cap tightly, and return to the balance.

Step 3: Reaction Setup

- Solvent Choice: When dissolving in DMF or DMSO, treat the solution as a "skin-penetrating hazard."
- Inert Atmosphere: While the solid is stable in air, cross-coupling reactions usually require Argon/Nitrogen. Purge the reaction vessel before adding the catalyst to prevent oxidation of the sensitive intermediates.

Step 4: Waste Disposal

- Segregation: This is a Halogenated Organic Waste.[3][4]
- Do NOT: Mix with non-halogenated solvents (Acetone/Hexane waste streams) unless your facility burns all organics together. Halogenated waste requires higher incineration temperatures to prevent dioxin formation.
- Labeling: Clearly mark "Contains Iodine" on the waste tag to alert EHS personnel.

Part 4: Visualization of Safety Logic

The following diagrams illustrate the decision-making process for handling and spill response.

Figure 1: Operational Handling Workflow

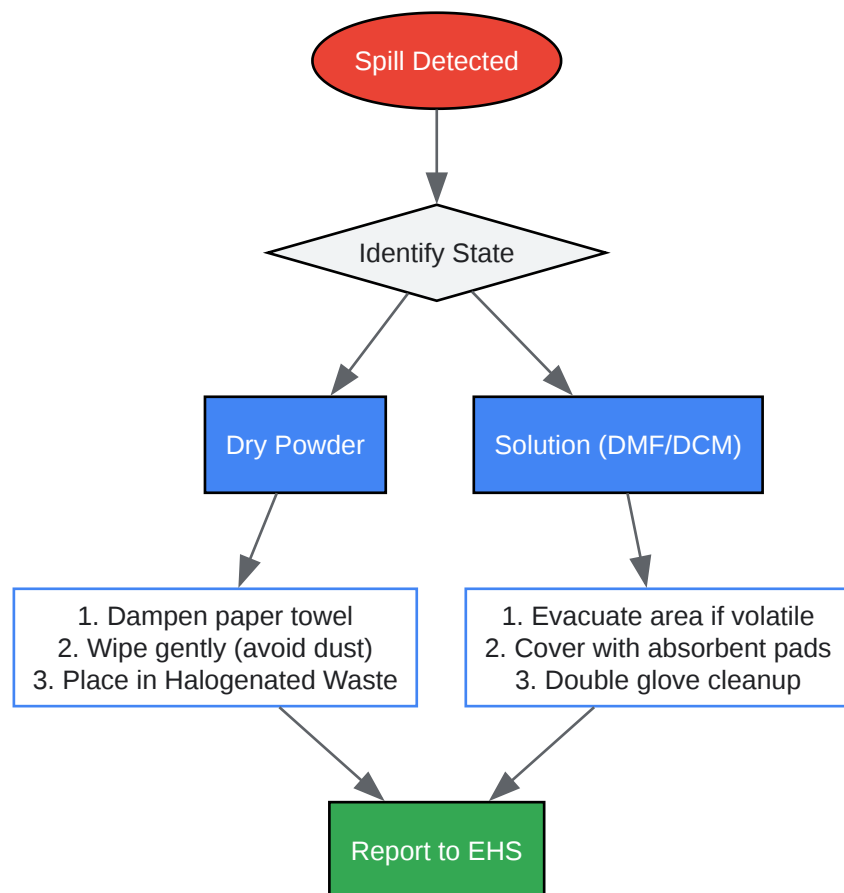
A step-by-step logic flow ensuring reagent integrity and operator safety.



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Figure 2: Spill Response Decision Tree

Immediate actions based on the state of the spilled material.



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References

- PubChem. (n.d.). Compound Summary: **5-Iodo-2-methylpyrimidine** (CAS 3864-21-7). National Library of Medicine. Retrieved from [[Link](#)]
- University of Illinois Urbana-Champaign (DRS). (n.d.). Halogenated Organic Liquids Disposal Guide. Retrieved from [[Link](#)]

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